

3-Chloro-4-fluorophenol molecular structure and weight

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-4-fluorophenol

Cat. No.: B1581553

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An In-Depth Technical Guide to **3-Chloro-4-fluorophenol**: Structure, Properties, and Applications

Introduction

3-Chloro-4-fluorophenol is a halogenated aromatic organic compound that serves as a pivotal intermediate in the landscape of fine chemical synthesis. Its unique molecular architecture, featuring a phenol ring substituted with both chlorine and fluorine atoms, imparts specific reactivity and properties that are highly valued in the development of complex molecules. This guide provides a comprehensive technical overview of **3-Chloro-4-fluorophenol**, detailing its molecular structure, physicochemical properties, synthesis, and applications, with a particular focus on its role in pharmaceutical and agrochemical research and development. For researchers and drug development professionals, a thorough understanding of this building block is essential for leveraging its potential in creating novel and effective chemical entities.

Molecular Identity and Physicochemical Properties

The foundational characteristics of **3-Chloro-4-fluorophenol** are defined by its molecular structure and resulting physical properties. The strategic placement of the chloro, fluoro, and hydroxyl groups on the benzene ring dictates its chemical behavior and utility as a synthetic precursor.

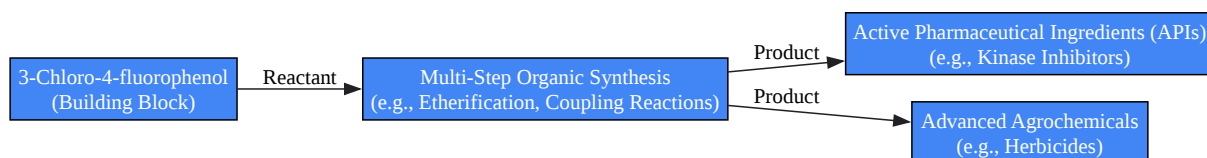
Core Molecular Data

A summary of the key identifiers and molecular properties for **3-Chloro-4-fluorophenol** is presented below. This data is fundamental for stoichiometric calculations, analytical characterization, and regulatory documentation.

Property	Value	Source(s)
IUPAC Name	3-chloro-4-fluorophenol	[1][2][3]
CAS Number	2613-23-2	[1][2][4]
Molecular Formula	C ₆ H ₄ ClFO	[1][2][3][4]
Molecular Weight	146.55 g/mol	[2][5]
Canonical SMILES	<chem>C1=CC(=C(C=C1O)Cl)F</chem>	[1][3]
InChIKey	ZQXLIXHVJVAPLW-UHFFFAOYSA-N	[1][2][4]
EC Number	220-042-5	[3]

Molecular Structure Visualization

The two-dimensional structure of **3-Chloro-4-fluorophenol** illustrates the ortho-relationship between the chlorine and fluorine atoms and the meta-relationship between the chlorine and hydroxyl groups.



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- To cite this document: BenchChem. [3-Chloro-4-fluorophenol molecular structure and weight]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581553#3-chloro-4-fluorophenol-molecular-structure-and-weight]

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